

Inter-laboratory comparison of Sotorasib quantification using Sotorasib-d7

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Compound of Interest

Compound Name: Sotorasib-d7

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A Comparative Guide to Sotorasib Quantification by LC-MS/MS

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of published liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of Sotorasib, a potent KRAS G12C inhibitor. While a formal inter-laboratory comparison using **Sotorasib-d7** has not been publicly documented, this guide compiles and compares data from several independent validation studies. The use of a stable isotope-labeled internal standard, such as **Sotorasib-d7** or [^{13}C , D_3]-sotorasib, is a critical component for ensuring accuracy and precision in bioanalytical methods. This document summarizes the performance of various analytical methods to aid researchers in selecting or developing robust quantification assays.

Quantitative Performance Comparison

The following table summarizes the key performance parameters of different LC-MS/MS methods developed for the quantification of Sotorasib in biological matrices. This allows for a

direct comparison of linearity, sensitivity, accuracy, and precision across various validated assays.

Parameter	Method 1	Method 2	Method 3	Method 4	Method 5
Internal Standard (IS)	[¹³ C, D ₃]-Sotorasib[1][2]	Erlotinib[3][4]	Carbamazepine[5][6]	Umbralisib[7]	Apalutamide[8]
Matrix	Human Plasma[1][2]	Mouse Plasma & Tissues[3][4]	Rat Plasma[5][6]	Human Plasma[7]	Biological Matrices[8]
Linearity Range (ng/mL)	10.0 - 10,000[1][2]	2 - 2,000[3][4]	0.5 - 500[5]	2.5 - 50[7]	375 - 15,000[8]
LLOQ (ng/mL)	10.0[1]	2[3][4]	0.5[5]	2.5[7]	0.375 (µg/mL)[8]
Intra-day Precision (%CV)	Meets FDA guidelines[1][2]	1.7 - 9.2%[3][4]	Not explicitly stated	0.24 - 3.17%[7]	2.00 - 4.03%[8]
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Accuracy (% Bias)	Meets FDA guidelines[1][2]	90.7 - 111.4%[3][4]	Acceptable[5]	Not explicitly stated	Not explicitly stated
Recovery (%)	Meets FDA guidelines[2]	Not explicitly stated	> 98.5%[1]	Not explicitly stated	98.07 - 102.41%[8]

Experimental Protocols

Detailed methodologies are crucial for reproducing and comparing analytical results. Below are summarized protocols from the cited studies.

Method 1: Quantification in Human Plasma using [¹³C, D₃]-Sotorasib[1][2]

- Sample Preparation: 25 µL of human plasma is subjected to protein precipitation with 125 µL of methanol containing the internal standard, [¹³C, D₃]-sotorasib.
- Chromatography: A Phenomenex Kinetex C8 column (3.0 mm × 50 mm, 2.6 µm) is used with a gradient elution.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Methanol with 0.1% formic acid.
- Mass Spectrometry: Analysis is performed on a SCIEX API 4000 system using electrospray ionization in positive ion mode (ESI+).

Method 2: Quantification in Mouse Plasma and Tissues using Erlotinib[3][4]

- Sample Preparation: Protein precipitation of plasma or tissue homogenates is performed using acetonitrile containing the internal standard, erlotinib, in a 96-well format.
- Chromatography: An Acquity UPLC® BEH C18 column is used for separation.
 - Mobile Phase: Gradient elution with methanol and 0.1% formic acid in water.
 - Flow Rate: 0.6 mL/min.
- Mass Spectrometry: Detection is carried out using a triple quadrupole mass spectrometer with positive electrospray ionization (ESI+) in selected reaction monitoring (SRM) mode.

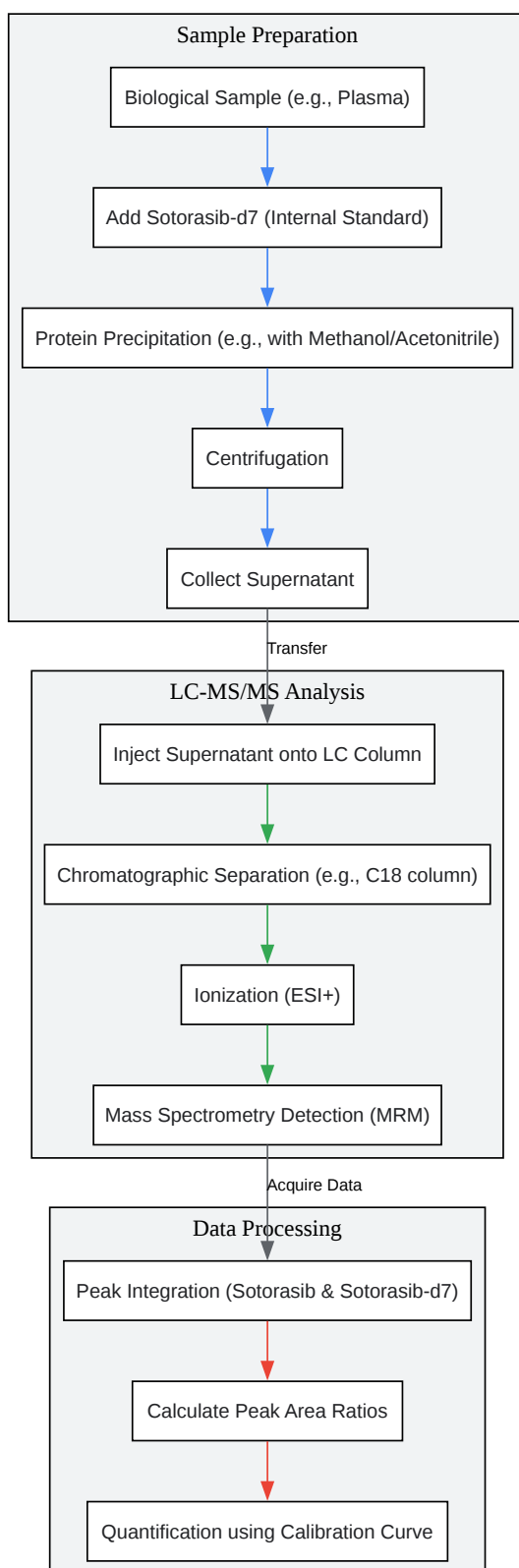
Method 3: Quantification in Rat Plasma using Carbamazepine[5][6]

- Sample Preparation: A single-step protein precipitation is performed on rat plasma samples.

- Chromatography: A Waters XBridge C18 column (50 mm × 2.1 mm, 3.5 µm) is used for separation.
- Mass Spectrometry: Analysis is conducted in electrospray ionization positive ion (ESI+) mode.

Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for the quantification of Sotorasib in a biological matrix using a stable isotope-labeled internal standard.



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Caption: Workflow for Sotorasib quantification by LC-MS/MS.

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